

# Semicarbazide-<sup>13</sup>C,<sup>15</sup>N<sub>2</sub> Hydrochloride: Advanced Safety, PPE, and Operational Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | Semicarbazide- <sup>13</sup> C, <sup>15</sup> N <sub>2</sub><br>Hydrochloride |
| CAS No.:       | 1173020-16-0  |
| Cat. No.:      | B565325   |

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**Semicarbazide-<sup>13</sup>C,<sup>15</sup>N<sub>2</sub> Hydrochloride** (CAS 1173020-16-0) is a high-value, stable isotope-labeled derivative of semicarbazide hydrochloride, predominantly utilized as an internal standard in mass spectrometry, pharmaceutical analysis, and drug development[1]. While the isotopic labeling increases its molecular weight, it does not alter the compound's inherent chemical reactivity or its severe toxicological profile[1][2].

This guide provides researchers with the mechanistic causality behind safety protocols, ensuring that laboratory handling is both scientifically rigorous and operationally secure.

## Hazard Profile & Mechanistic Causality

To design an effective safety protocol, one must understand why the chemical is dangerous. Semicarbazide hydrochloride presents several acute and chronic hazards:

- **Corrosivity and Acidic Dissociation (H314 / H318):** As a hydrochloride salt, this compound dissociates upon contact with ambient moisture or biological fluids (such as sweat or tears),

creating a localized acidic environment[3]. This leads to rapid protein denaturation, causing severe skin burns and irreversible eye damage[2].

- Systemic Toxicity (H301): It is classified as an acute oral toxin (Category 3). Ingestion or inhalation of the aerosolized powder can lead to severe systemic poisoning.
- Osteolathyrism and Chronic Exposure (H373): Semicarbazide is a known lathyrogen. It inhibits lysyl oxidase, an enzyme critical for the cross-linking of collagen and elastin. Prolonged or repeated exposure specifically targets the skeletal system, leading to bone deformities and structural weakening.
- Reproductive Toxicity (H361): The compound is suspected of damaging fertility and the unborn child, necessitating strict exposure limits for all laboratory personnel.

## Quantitative Hazard Summary

| Property / Hazard Class | Value / GHS Classification  |
|-------------------------|---|
| Molecular Weight        | 114.51 g/mol (Isotope Labeled)[1]                                 |
| Appearance              | White to light cream crystalline powder[2]                        |
| Acute Oral Toxicity     | Category 3 (H301: Toxic if swallowed)                             |
| Skin/Eye Corrosion      | Category 1 (H314: Severe skin burns; H318: Serious eye damage)[2] |
| Reproductive Toxicity   | Category 2 (H361: Suspected of damaging fertility/unborn child)   |
| Target Organ Toxicity   | Category 2 (H373: May cause damage to organs - Bone)              |
| Aquatic Toxicity (LC50) | 26.29 mg/L (96h, Danio rerio / Zebrafish)                         |

## Personal Protective Equipment (PPE) Matrix

Because **Semicarbazide-13C,15N2 Hydrochloride** is a fine powder, aerosolization is the primary vector for accidental exposure[2]. Standard PPE is insufficient; the following upgraded matrix is required:

- **Eye Protection:** Tight-fitting, indirectly vented chemical splash goggles. Causality: Standard safety glasses leave the orbital area exposed to corrosive dust.
- **Hand Protection:** Double-gloving with heavy-duty nitrile gloves. Causality: The outer glove acts as the primary barrier against corrosive dissociation. If the outer glove contacts the powder, it must be removed immediately to prevent permeation to the skin.
- **Respiratory Protection:** All handling must occur in a chemical fume hood[4]. If handled outside a closed system, a NIOSH-approved N95 or P100 particulate respirator is mandatory[5].
- **Body Protection:** A chemically resistant, non-porous lab coat (buttoned to the collar) and closed-toe footwear.

## Operational Workflow & Handling Protocol

The following step-by-step methodology ensures a self-validating system for handling the compound safely.

### Step 1: Environmental Preparation

- Verify the chemical fume hood face velocity is between 80–100 fpm.
- Remove all incompatible materials, specifically strong oxidizing agents and strong bases, to prevent hazardous reactions[2].

### Step 2: PPE Donning and Setup

- Don double nitrile gloves, splash goggles, and a lab coat.
- Place an anti-static weighing boat on an enclosed analytical balance inside the fume hood. Causality: Anti-static boats prevent the fine crystalline powder from repelling and aerosolizing during transfer.

### Step 3: Transfer and Weighing

- Carefully dispense the required mass.

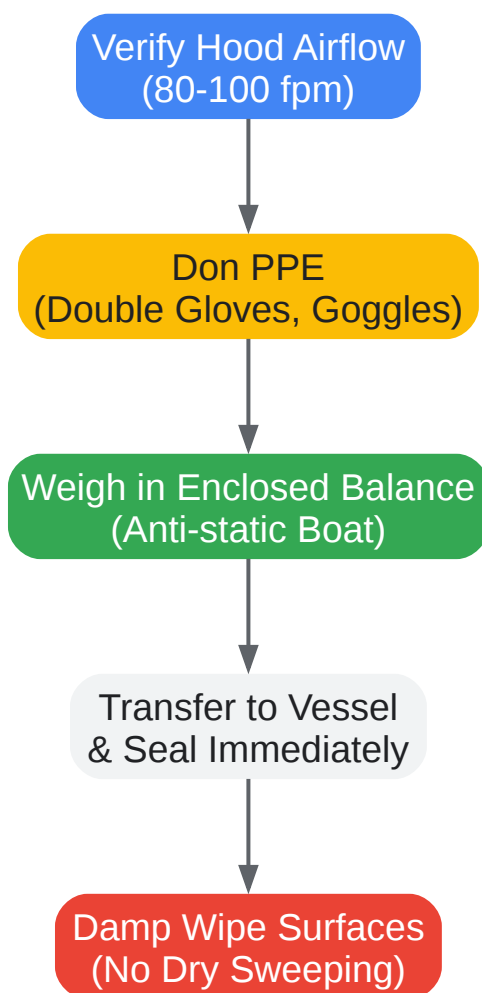
- Validation Check: After transferring the material to the reaction vessel, the balance must read exactly 0.000g when the boat is removed, confirming no residual toxic powder has contaminated the weighing pan.

#### Step 4: Dissolution

- If synthesizing a derivative (e.g., adding sodium acetate and ethanol), add the solvent slowly. Cap the vessel immediately to contain any potential vapor or micro-droplet ejection.

#### Step 5: Decontamination

- Wipe down the balance and hood surface with a damp paper towel.
- Causality: Dry sweeping is strictly prohibited as it forces the toxic solid to become airborne[2][3].
- Validation Check: Inspect the hood surface with a secondary dry wipe; the wipe must remain visually clean, confirming total decontamination.



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Standard Operating Procedure for Handling **Semicarbazide-13C,15N2 Hydrochloride**

## Spill Response & Waste Disposal Protocol

Semicarbazide hydrochloride is harmful to aquatic life and must never be discharged into municipal sewage systems.

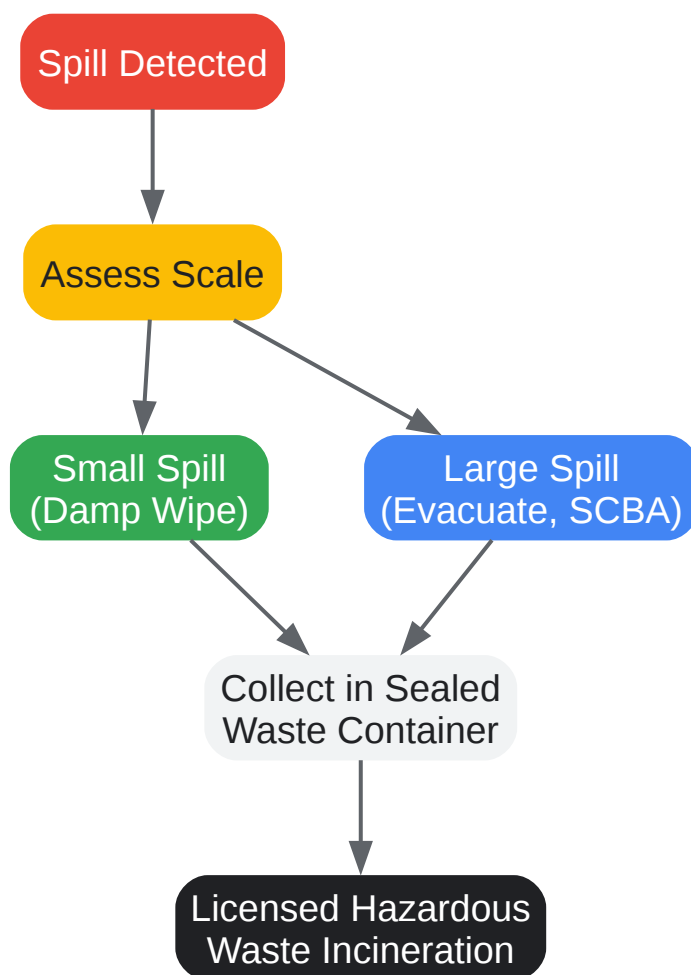
## Spill Containment Methodology

- Evacuate & Assess: Isolate the area immediately. For large spills, personnel must evacuate and re-enter only with a self-contained breathing apparatus (SCBA) and full protective suit[3] [5].

- **Dust Suppression:** Do not allow the solid to become airborne. Gently cover the spilled powder with damp paper towels[2].
- **Collection:** Use a non-sparking scoop to collect the damp mass. Place it into a sealable, heavy-duty hazardous waste bag[3][6].
- **Surface Neutralization:** Wash the spill site thoroughly with water and a mild detergent. Collect all wash water, as the dissolved hydrochloride salt is acidic and toxic[3].

## Disposal Logistics

- **Solid Waste:** All contaminated PPE, damp towels, and weighing boats must be sealed and labeled with the appropriate hazardous waste codes for toxic and corrosive solids.
- **Liquid Waste:** Aqueous waste must be collected in dedicated, chemically compatible carboys. Because the product is an acid, it normally requires neutralization before final disposal by a licensed environmental contractor[3].
- **Storage:** Store all waste locked up in a cool, dry, and well-ventilated area until pickup[4][6].



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Decision Matrix for **Semicarbazide-13C,15N2 Hydrochloride** Spill Containment

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## Sources

- [1. Semicarbazide-13C,15N2 Hydrochloride | LGC Standards \[lgcstandards.com\]](#)
- [2. Semicarbazide Hydrochloride SDS \(Safety Data Sheet\) | Flinn Scientific \[flinnsci.com\]](#)
- [3. carlroth.com \[carlroth.com\]](#)

- [4. nbinno.com \[nbinno.com\]](#)
- [5. oxfordlabchem.com \[oxfordlabchem.com\]](#)
- [6. junsei.co.jp \[junsei.co.jp\]](#)
- To cite this document: BenchChem. [Semicarbazide-13C,15N2 Hydrochloride: Advanced Safety, PPE, and Operational Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565325/docs#semicarbazide-13c-15n2-hydrochloride-advanced-safety-ppe-and-operational-guide>]

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